

Essential Safety and Logistical Information for Handling UoS12258

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Compound of Interest

Compound Name: UoS12258

Cat. No.: B11938622

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **UoS12258**, a potent and selective AMPA receptor positive allosteric modulator. Given the absence of a specific Safety Data Sheet (SDS), a conservative approach to handling is imperative. The following procedures are based on general best practices for handling potent, biologically active compounds and information available on AMPA receptor modulators. A thorough, substance-specific risk assessment should be conducted by qualified personnel before commencing any work.

Summary of Potential Hazards

UoS12258, also known as N-[(2S)-5-(6-fluoro-3-pyridinyl)-2,3-dihydro-1H-inden-2-yl]-2-propanesulfonamide, is a research compound with significant biological activity. While specific toxicity data is not readily available, the class of high-impact AMPA receptor positive allosteric modulators (PAMs) has been associated with potential neurotoxic effects and convulsions at high doses[1]. Therefore, **UoS12258** should be handled as a potentially hazardous substance.

Physical and Chemical Properties

IUPAC Name	N-[(2S)-5-(6-fluoropyridin-3-yl)-2,3-dihydro-1H-inden-2-yl]propane-2-sulfonamide[2]
Molecular Formula	C17H19FN2O2S[2]
Appearance	(Not specified, assume solid)
Solubility	(Not specified)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **UoS12258**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles	To protect eyes from splashes or airborne particles.
Body Protection	A disposable lab coat or a dedicated, reusable lab coat that is regularly laundered by a professional service.	To prevent contamination of personal clothing.
Respiratory Protection	A fit-tested N95 respirator or higher, particularly when handling the powder form or when there is a risk of aerosolization.	To prevent inhalation of the compound.

Experimental Protocols: Safe Handling and Disposal

Adherence to strict operational procedures is critical to minimize risk.

Engineering Controls:

- Ventilation: All handling of **UoS12258** powder should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Designated Area: Establish a designated area within the laboratory for the exclusive handling of **UoS12258**. This area should be clearly marked.

Step-by-Step Handling Procedures:

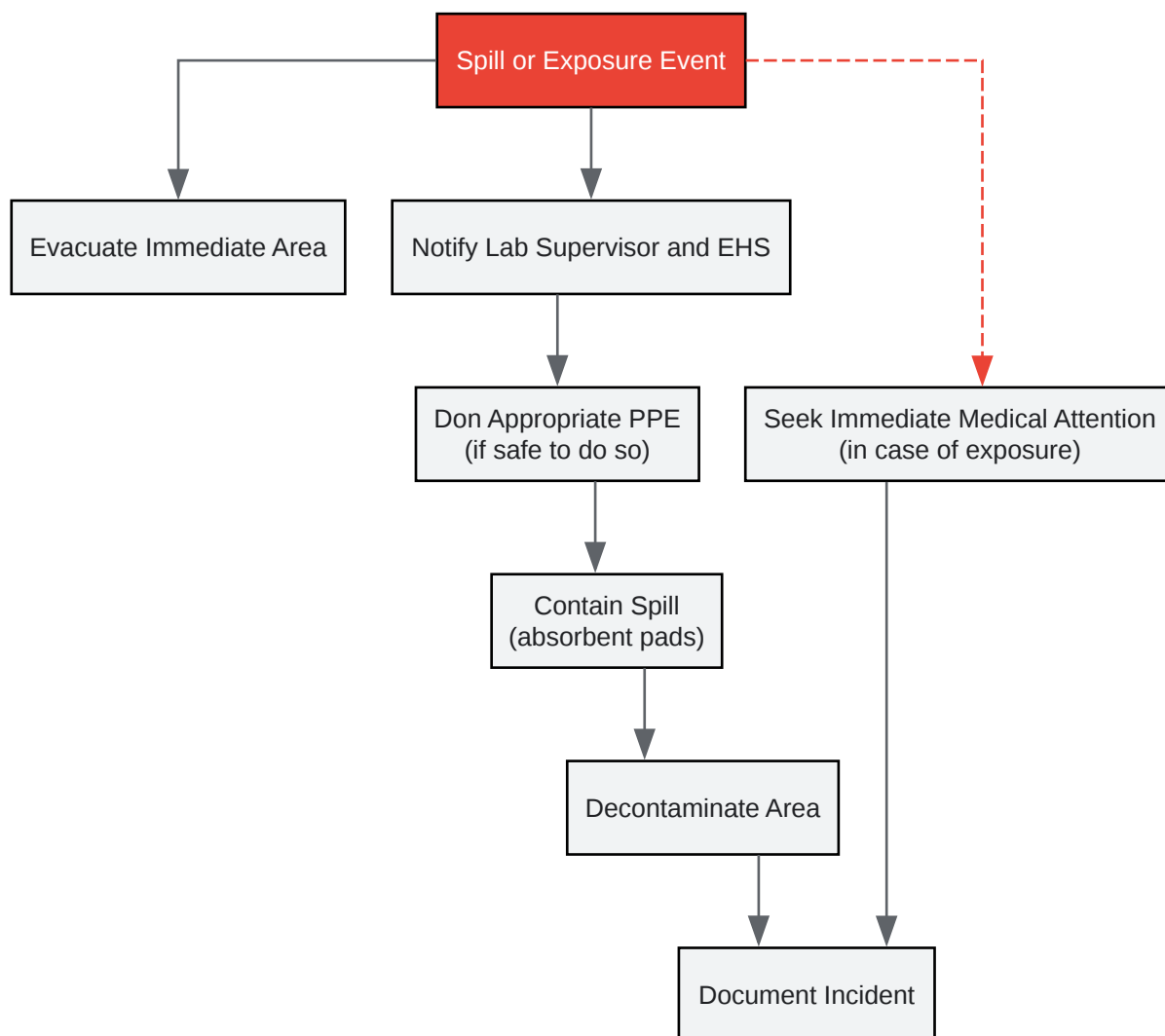
- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Assemble all necessary equipment and reagents before bringing **UoS12258** into the work area.
 - Don the appropriate PPE as specified in the table above.
- Weighing and Aliquoting (Powder Form):
 - Perform all manipulations of the solid compound within a chemical fume hood or powder containment hood.
 - Use a dedicated set of spatulas and weighing boats.
 - Handle the compound gently to avoid creating dust.
- Solution Preparation:
 - When dissolving the compound, add the solvent slowly to the solid to minimize splashing.
 - Cap vials and tubes securely before vortexing or sonicating.
- Post-Handling:
 - Decontaminate all surfaces in the designated area with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.

- Carefully remove and dispose of PPE as outlined in the disposal plan.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan:

- Solid Waste: All solid waste contaminated with **UoS12258** (e.g., gloves, weighing boats, pipette tips) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: All liquid waste containing **UoS12258** must be collected in a dedicated, clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal Method: All hazardous waste must be disposed of through the institution's official hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.

Emergency Procedures Workflow



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References

- 1. AMPA receptor positive allosteric modulator - Wikipedia [en.wikipedia.org]
- 2. N-[(2s)-5-(6-Fluoro-3-Pyridinyl)-2,3-Dihydro-1h-Inden-2-Yl]-2-Propanesulfonamide | C17H19FN2O2S | CID 46398805 - PubChem [pubchem.ncbi.nlm.nih.gov]

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